

Cross-resistance studies between Tetrachlorantraniliprole and other insecticide classes in *P. xylostella*

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Compound of Interest

Compound Name: Tetrachlorantraniliprole

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Cross-Resistance Patterns of Tetrachlorantraniliprole in *Plutella xylostella*: A Comparative Guide

The diamondback moth, *Plutella xylostella*, is a globally significant pest of cruciferous crops, notorious for its rapid evolution of resistance to a wide array of insecticides.

Tetrachlorantraniliprole, a member of the diamide class of insecticides, is a crucial tool in the management of this pest. However, the emergence of resistance to this and other diamides necessitates a thorough understanding of cross-resistance patterns to inform effective resistance management strategies. This guide provides a comparative analysis of cross-resistance between **tetrachlorantraniliprole** and other insecticide classes in *P. xylostella*, supported by experimental data and detailed methodologies.

Data Presentation: Cross-Resistance Profile

The following table summarizes the cross-resistance data from studies on diamide-resistant strains of *P. xylostella*. The resistance ratio (RR) is a measure of how many times more resistant a particular strain is to an insecticide compared to a susceptible strain.

Insecticide Class	Insecticide	Resistant Strain	Resistance Ratio (RR)	Cross-Resistance	Reference
Diamides	Thiotraniliprole	TR (Thiotraniliprole-selected)	5141.58	-	[1]
Chlorantraniliprole	TR	44670.05	High	[1]	
Cyantraniliprole	TR	7038.58	High	[1]	
Tetrachlorantraniliprole	TR	1506.01	High	[1]	
Flubendiamide	Chlo-SEL (Chlorantraniliprole-selected)	7.29	Moderate	[2]	
Cyantraniliprole	Chlo-SEL	3.31	Low	[2]	
Avermectins	Abamectin	Chlo-SEL	6.11	Moderate	[2]
Abamectin	TR	No cross-resistance	None	[1]	
Pyrroles	Tolfenpyrad	TR	No cross-resistance	None	[1]
Oxadiazines	Indoxacarb	TR	No cross-resistance	None	[1]
Sulfonamides	Diafenthiuron	TR	No cross-resistance	None	[1]

Note: Resistance levels are often categorized as follows: RR < 5 = Susceptible; RR 5-10 = Low resistance; RR 11-50 = Moderate resistance; RR > 50 = High resistance. These are general guidelines and may vary between studies.

Experimental Protocols

The data presented in this guide were primarily generated using the leaf-dip bioassay method, a standard technique for evaluating insecticide efficacy against leaf-eating insects.

Leaf-Dip Bioassay Protocol

This protocol is adapted from the method described by the Insecticide Resistance Action Committee (IRAC).^[3]

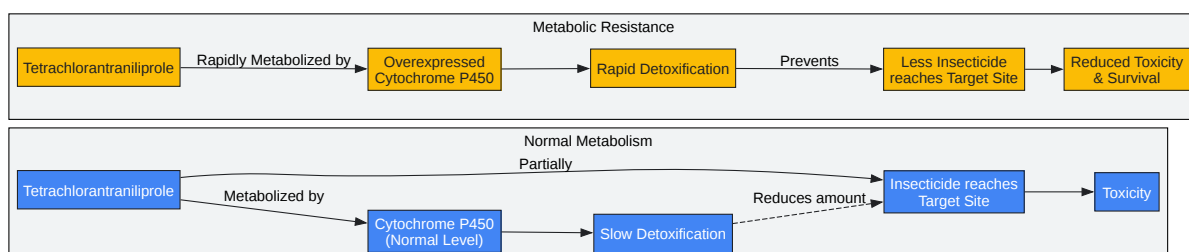
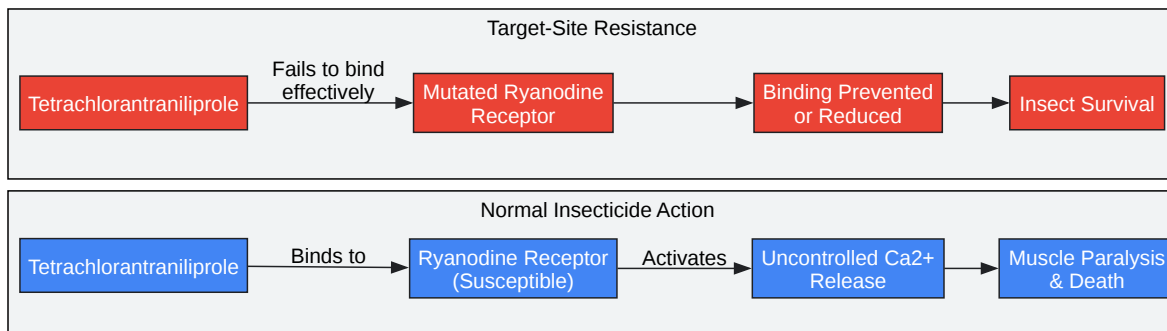
- **Insect Rearing:** A susceptible and a resistant strain of *Plutella xylostella* are reared under controlled laboratory conditions (typically $25 \pm 1^{\circ}\text{C}$, 60-70% RH, and a 16:8 hour light:dark photoperiod) on untreated cabbage or artificial diet.
- **Insecticide Preparation:** Serial dilutions of the technical grade or formulated insecticide are prepared in distilled water containing a non-ionic surfactant (e.g., 0.1% Triton X-100) to ensure even coverage of the leaf surface.
- **Leaf Preparation:** Cabbage leaf discs of a standardized size (e.g., 6 cm diameter) are excised from fresh, untreated cabbage plants.
- **Dipping Procedure:** Each leaf disc is immersed in the respective insecticide solution for a standardized time (e.g., 10 seconds) with gentle agitation. Control leaf discs are dipped in the surfactant-water solution only.
- **Drying:** The treated leaf discs are allowed to air-dry on a clean, non-absorbent surface for approximately 1-2 hours.
- **Infestation:** Once dry, the leaf discs are placed in individual Petri dishes or multi-well plates lined with moistened filter paper to maintain humidity. A set number of third-instar larvae (e.g., 10-20) are introduced onto each leaf disc.
- **Incubation:** The bioassay units are maintained under the same controlled conditions as the insect rearing.
- **Mortality Assessment:** Larval mortality is assessed after a specific exposure period (e.g., 48 or 72 hours). Larvae are considered dead if they are unable to move in a coordinated

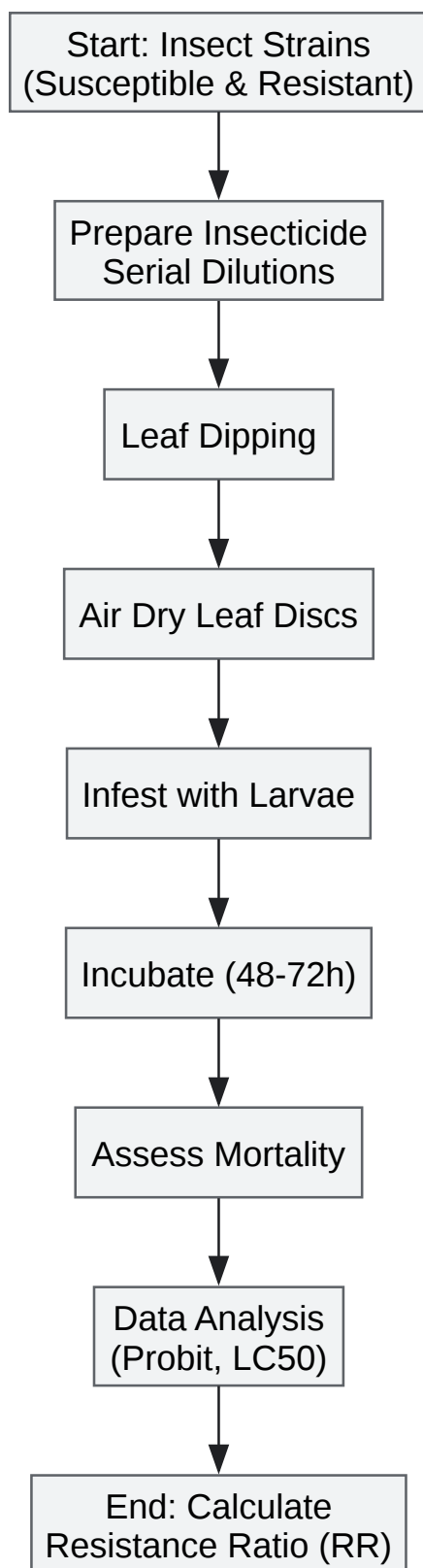
manner when prodded with a fine brush.

- **Data Analysis:** The mortality data are corrected for control mortality using Abbott's formula. Probit analysis is then used to determine the lethal concentration (LC50), which is the concentration of the insecticide that kills 50% of the test population. The resistance ratio (RR) is calculated by dividing the LC50 of the resistant strain by the LC50 of the susceptible strain.

Visualization of Resistance Mechanisms

Cross-resistance is often conferred by a common mechanism of resistance. In *P. xylostella*, two of the primary mechanisms of resistance to diamide insecticides are target-site insensitivity, primarily due to mutations in the ryanodine receptor (RyR), and enhanced metabolic detoxification by enzymes such as cytochrome P450 monooxygenases.





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